

# Addressing the micromolar potency of LEM-14 in experimental design

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## Compound of Interest

Compound Name: LEM-14

Cat. No.: B15585039

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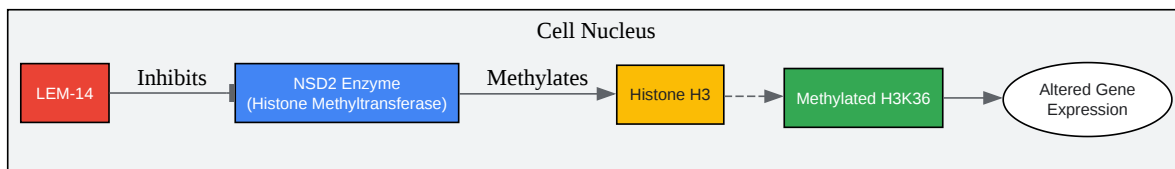
## Technical Support Center: LEM-14

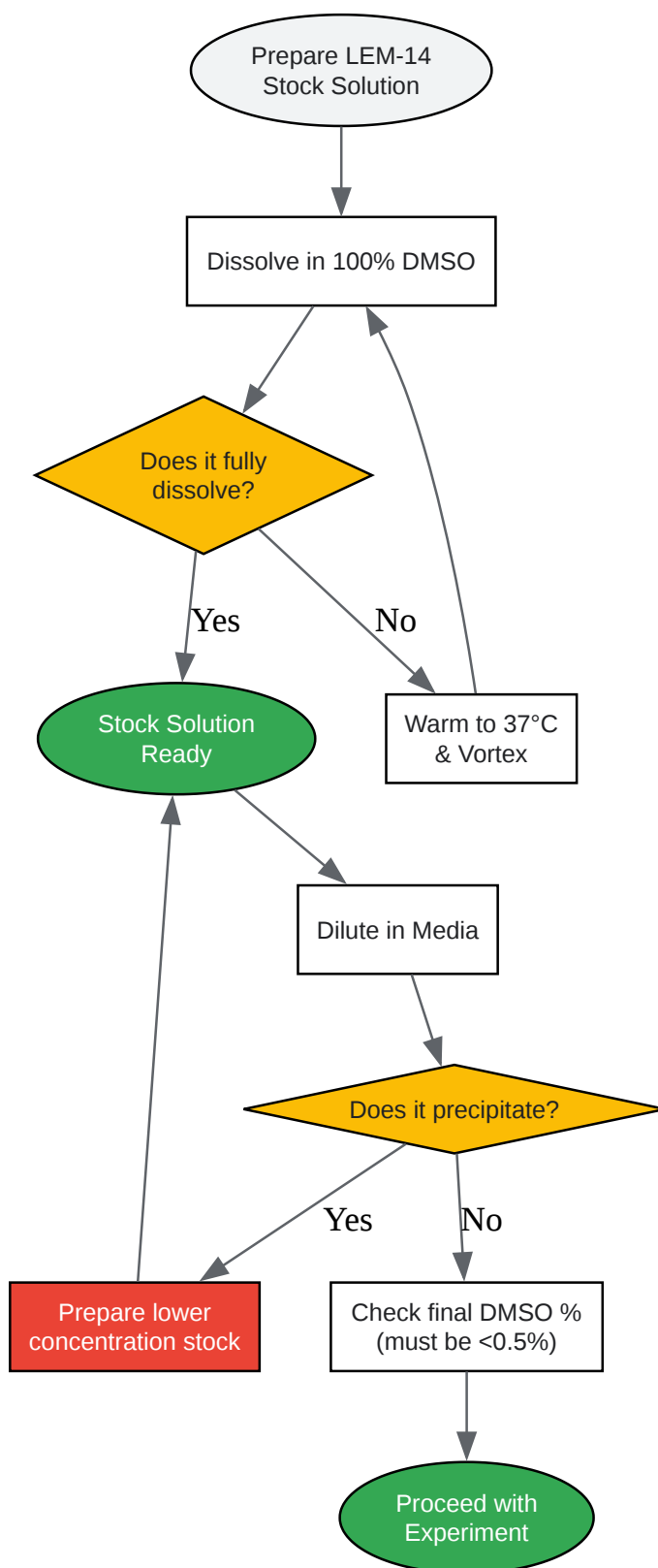
Welcome to the technical support center for **LEM-14**. This guide is designed for researchers, scientists, and drug development professionals to provide answers to frequently asked questions and troubleshooting advice for experimental design involving **LEM-14**, a selective inhibitor of the histone lysine methyltransferase NSD2.

## Frequently Asked Questions (FAQs)

Q1: What is **LEM-14** and what is its primary mechanism of action?

A1: **LEM-14** is a small molecule inhibitor that selectively targets the NSD2 (Nuclear SET Domain Containing 2) protein, also known as MMSET or WHSC1.[1] NSD2 is a histone lysine methyltransferase, an enzyme that adds methyl groups to histone proteins, specifically at histone H3 lysine 36 (H3K36). This methylation is a key epigenetic mark that regulates gene expression. NSD2 is considered an oncoprotein, particularly in multiple myeloma cases with the t(4;14) translocation.[1] **LEM-14** inhibits the catalytic activity of NSD2, thereby preventing H3K36 methylation and altering gene expression patterns that contribute to cancer cell growth.





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## References

- 1. Identification of LEM-14 inhibitor of the oncoprotein NSD2 - PubMed [pubmed.ncbi.nlm.nih.gov]
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